

BQR-695 stock solution preparation and storage

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Compound of Interest

Compound Name: BQR-695

Cat. No.: B15604774

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Application Notes and Protocols for BQR-695

Audience: Researchers, scientists, and drug development professionals.

Introduction:

BQR-695, also known as NVP-BQR695, is a potent inhibitor of Phosphatidylinositol 4-kinase III beta (PI4KIII β).^[1] It demonstrates significant inhibitory activity against both human (IC₅₀ = 80 nM) and Plasmodium variant (IC₅₀ = 3.5 nM) forms of the enzyme.^{[1][2]} This potent and selective inhibition makes **BQR-695** a valuable research tool for studying the roles of PI4KIII β in various cellular processes, including viral replication and T-cell function.^[3] Due to its hydrophobic nature, careful consideration must be given to its dissolution and storage to ensure solution integrity and experimental reproducibility.^[1]

Data Presentation

Table 1: **BQR-695** Solubility

Solvent/Vehicle	Concentration	Solution Type	Notes
Dimethyl Sulfoxide (DMSO)	50 mg/mL (141.89 mM)	Clear Solution	Ultrasonic treatment may be needed to aid dissolution.[2] Use of newly opened, hygroscopic DMSO is recommended as it significantly impacts solubility.[2]
10% DMSO / 90% Corn Oil	≥ 2.5 mg/mL (≥ 7.09 mM)	Clear Solution	---
10% DMSO / 90% (20% SBE-β-CD in Saline)	2.5 mg/mL (7.09 mM)	Suspended Solution	Ultrasonic treatment may be required.[2] This formulation can be used for oral and intraperitoneal injections.[2]

Table 2: Recommended Storage Conditions for **BQR-695** Stock Solutions

Storage Temperature	Storage Period
-20°C	1 year
-80°C	2 years

Experimental Protocols

Protocol 1: Preparation of a 10 mM **BQR-695** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BQR-695** in 100% DMSO.

Materials:

- **BQR-695** (solid powder)

- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Weighing **BQR-695**: Accurately weigh the desired amount of **BQR-695** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM solution, weigh out 0.352 mg of **BQR-695** (Molecular Weight: 351.44 g/mol).
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial containing the **BQR-695** powder.
- Dissolution: Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- Sonication (if required): If the compound does not fully dissolve, place the vial in an ultrasonic water bath.[2] Sonicate in short bursts, monitoring the solution until all solid has dissolved. Gentle heating can also be applied if necessary.[1]
- Aliquotting: Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- Storage: Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[2]

Protocol 2: Aqueous Dilution Kinetic Solubility Assay

This protocol provides a general method to assess the potential for **BQR-695** to precipitate when diluted from a DMSO stock into an aqueous buffer.

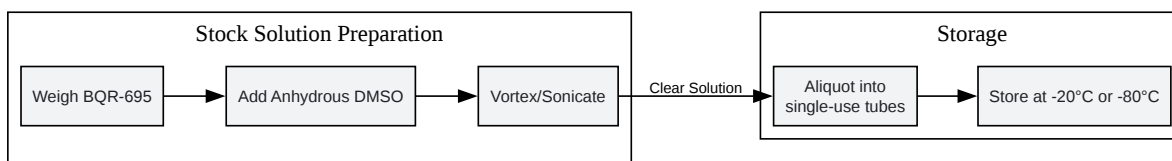
Materials:

- 10 mM **BQR-695** stock solution in 100% DMSO
- Aqueous buffer of choice (e.g., PBS, cell culture media)
- Clear microplate or vials
- Pipettes

Procedure:

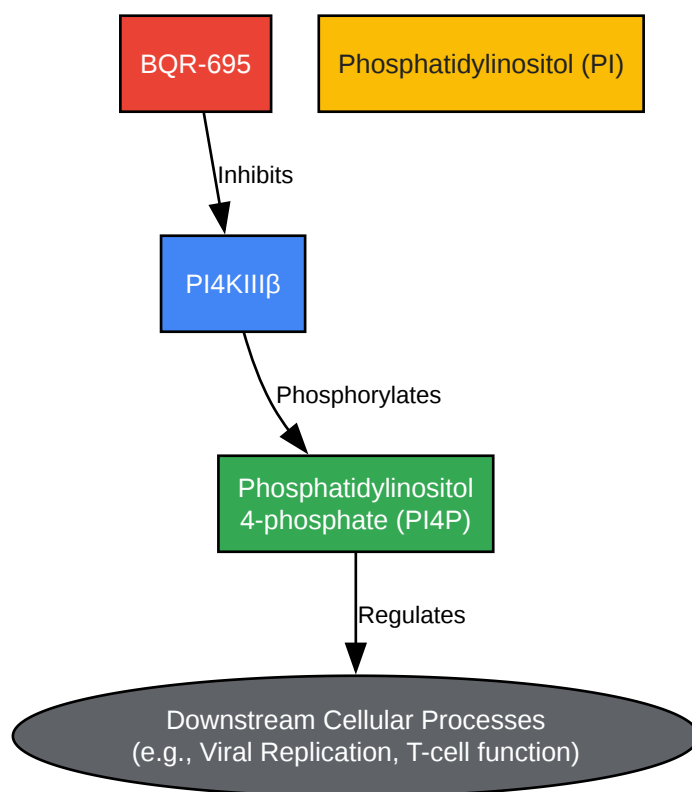
- Buffer Preparation: Pipette the desired aqueous buffer into a clear microplate or vial.
- Dilution: Add the 10 mM **BQR-695** DMSO stock solution to the aqueous buffer to achieve the desired final concentration.
- Observation: Observe the solution for any signs of precipitation immediately after dilution and over a period of time.

Mandatory Visualizations



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Caption: Workflow for **BQR-695** stock solution preparation and storage.



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Caption: Inhibitory action of **BQR-695** on the PI4KIIIβ signaling pathway.

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